

Structure of ethyl 4-hydroxy-3-nitrophenylacetate

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Compound of Interest

Compound Name: *Ethyl 2-(4-hydroxy-3-nitrophenyl)acetate*

CAS No.: 183380-81-6

Cat. No.: B2797118

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Structural and Synthetic Profiling of Ethyl 4-hydroxy-3-nitrophenylacetate: A Technical Whitepaper

Executive Summary

Ethyl 4-hydroxy-3-nitrophenylacetate (CAS: 183380-81-6) is a highly versatile, multi-functionalized aromatic building block extensively utilized in the synthesis of complex active pharmaceutical ingredients (APIs), including Orexin-1 receptor antagonists and benzyltetrahydroisoquinoline alkaloids. This whitepaper elucidates the structural rationale, physicochemical properties, and optimized synthetic methodologies for this compound, providing a self-validating framework for researchers in organic synthesis and drug development.

Structural Architecture and Electronic Properties

The utility of ethyl 4-hydroxy-3-nitrophenylacetate stems from its tri-substituted benzenoid core, which presents three distinct handles for orthogonal derivatization:

- C4 Hydroxyl Group (-OH): A strongly activating, electron-donating group. In the parent molecule, it directs electrophilic aromatic substitution to the ortho position (C3).
- C3 Nitro Group (-NO₂): A strongly deactivating, electron-withdrawing group. Its proximity to the hydroxyl group significantly lowers the pK_a of the phenol via inductive and resonance effects, stabilizing the phenoxide anion. This is critical for subsequent O-alkylation or cross-coupling reactions[1].
- C1 Ethyl Acetate Moiety: An esterified aliphatic chain that enhances the molecule's lipophilicity compared to its parent acid, 4-hydroxy-3-nitrophenylacetic acid[2]. The ester acts as a protecting group during harsh nitration conditions and serves as a reactive site for future amidation or reduction.

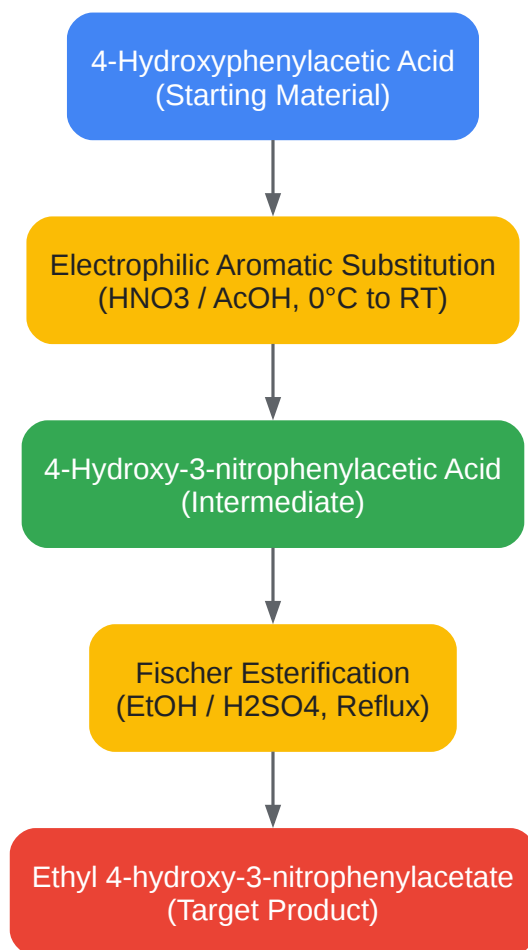
Physicochemical Data

To facilitate analytical tracking and reaction design, the core quantitative properties of ethyl 4-hydroxy-3-nitrophenylacetate and its parent acid are summarized below.

Property	Value / Description
IUPAC Name	Ethyl 2-(4-hydroxy-3-nitrophenyl)acetate
CAS Registry Number	183380-81-6
Molecular Formula	C ₁₀ H ₁₁ NO ₅
Molecular Weight	225.20 g/mol
Parent Acid CAS	10463-20-4[2]
Parent Acid MW	197.14 g/mol [3]
Appearance	Light yellow to amber crystalline powder
Solubility	Soluble in Ethanol, Methanol, and Ethyl Acetate[4]

Mechanistic Synthesis Pathways

The most robust and regioselective synthesis of ethyl 4-hydroxy-3-nitrophenylacetate involves a two-step sequence: the electrophilic aromatic nitration of 4-hydroxyphenylacetic acid, followed by Fischer esterification. Performing the nitration prior to esterification is strategically preferred. The free carboxylic acid is less sterically hindered, and the resulting intermediate (4-hydroxy-3-nitrophenylacetic acid) readily crystallizes, allowing for high-purity isolation without the need for column chromatography[4].



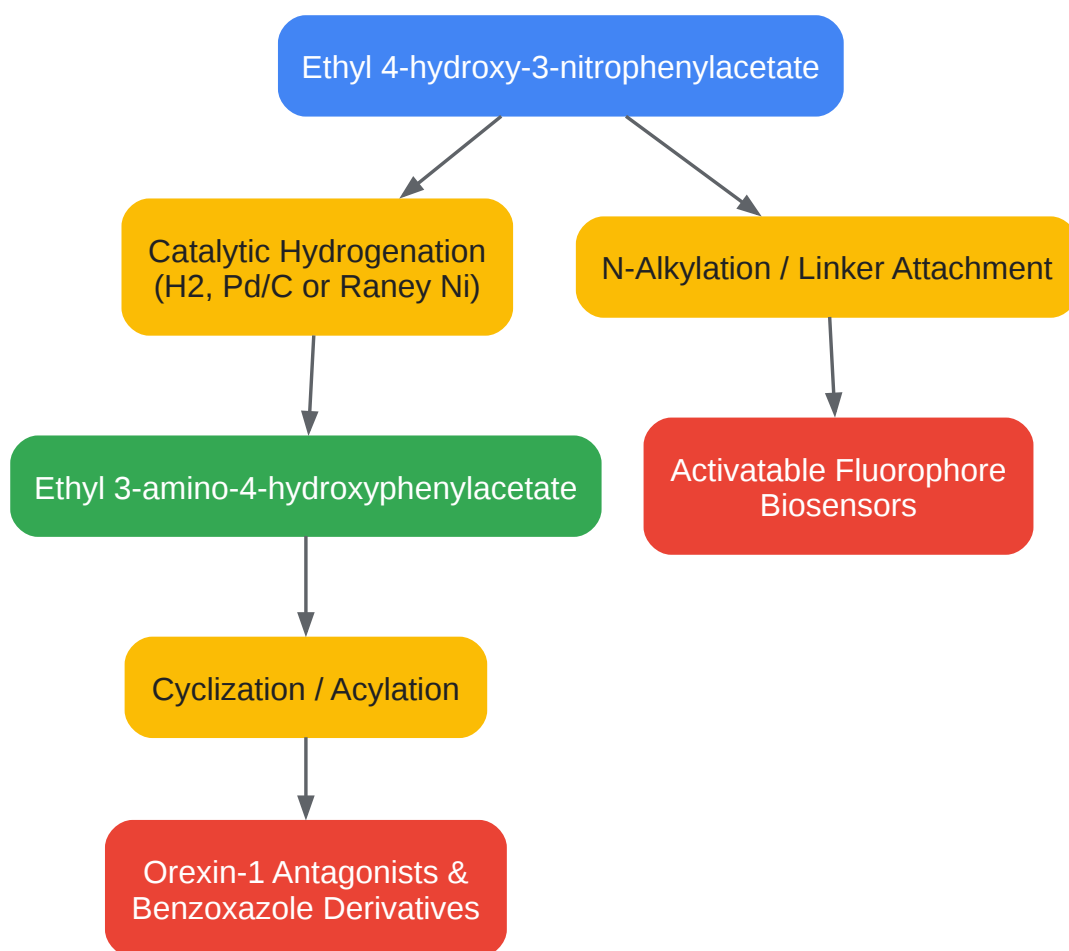
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Figure 1: Step-by-step synthesis workflow of ethyl 4-hydroxy-3-nitrophenylacetate.

Applications in Drug Development and Biosensors

The strategic placement of the nitro and hydroxyl groups makes this compound a privileged scaffold in modern research.

- **Neuropharmacology:** It is a direct precursor in the synthesis of Orexin-1 receptor antagonists. The nitro group is catalytically reduced to an amine using Raney Nickel or Palladium on Carbon (Pd/C), followed by cyclization to form tetrahydroisoquinolines or benzoxazoles[1][5].
- **Biosensor Technology:** The electron-withdrawing nitro-phenol system is utilized in activatable fluorophore biosensors. The moiety acts as an energy-transfer donor/quencher that undergoes a massive fluorescence intensity increase (up to 100-fold) upon non-covalent interaction with specific activating peptides[6].



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Figure 2: Downstream derivatization pathways in pharmaceutical and biosensor development.

Experimental Protocols: A Self-Validating Workflow

The following methodologies are engineered to ensure high yield and include built-in analytical validation points to confirm reaction success.

Protocol A: Regioselective Nitration to 4-Hydroxy-3-nitrophenylacetic Acid

- **Causality:** Fuming nitric acid is a highly reactive reagent. Conducting the reaction in glacial acetic acid at 0°C moderates the electrophilicity of the nitronium ion, preventing oxidative cleavage of the acetate side chain and avoiding over-nitration (di-nitro byproducts).
- **Preparation:** Dissolve 4.00 g (26.3 mmol) of 4-hydroxyphenylacetic acid in 25 mL of glacial acetic acid. Cool the flask to 0°C using an ice-water bath.
- **Addition:** Slowly add 1.36 mL of fuming nitric acid dropwise over 15 minutes. Crucial: Maintain the internal temperature below 5°C to ensure strict regiocontrol.
- **Propagation:** Remove the ice bath and allow the mixture to warm to room temperature. Stir for 1 hour. The solution will transition from yellow to brown, accompanied by the formation of a precipitate[4].
- **Isolation:** Filter the solid precipitate under vacuum.
- **Purification:** Recrystallize the crude solid from a mixture of ethyl acetate and hexane to yield yellow needle-like crystals (approx. 70% yield).
- **Self-Validation (1H-NMR):** Confirm success by analyzing the aromatic region. The starting material exhibits a symmetric AA'BB' pattern. The successful product will show an asymmetric ABX spin system: δ 7.94 (d, J=3 Hz, 1H), 7.46 (dd, J=9, 3 Hz, 1H), 7.04 (d, J=9 Hz, 1H)[4].

Protocol B: Fischer Esterification to Ethyl 4-hydroxy-3-nitrophenylacetate

- **Causality:** Fischer esterification is an equilibrium-driven process. Using absolute ethanol as both the solvent and reactant, combined with a catalytic amount of concentrated sulfuric acid (which acts as both a proton source and a dehydrating agent), drives the reaction forward according to Le Chatelier's principle.

- Preparation: Dissolve 2.00 g of 4-hydroxy-3-nitrophenylacetic acid in 30 mL of absolute ethanol.
- Catalysis: Add 0.5 mL of concentrated sulfuric acid dropwise with continuous stirring.
- Reflux: Heat the reaction mixture to reflux (approx. 78°C) for 3 to 4 hours. Monitor the disappearance of the starting material via TLC (Eluent: DCM/MeOH 9:1).
- Workup: Cool the mixture to room temperature and concentrate under reduced pressure to remove excess ethanol.
- Neutralization: Resuspend the residue in ethyl acetate and wash carefully with saturated aqueous NaHCO₃. Causality: This neutralizes the sulfuric acid and removes any unreacted carboxylic acid, preventing reverse acid-catalyzed hydrolysis during isolation.
- Drying & Concentration: Dry the organic layer over anhydrous MgSO₄, filter, and evaporate the solvent to yield the target ester as a yellow/amber solid.
- Self-Validation (IR Spectroscopy): The FTIR spectrum will show the disappearance of the broad carboxylic acid O-H stretch (2500-3000 cm⁻¹) and the appearance of a sharp, strong ester carbonyl (C=O) stretch at approximately 1735 cm⁻¹[3].

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